

# Potential Therapeutic Applications of 5-O-Methyldalbergiphenol: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-O-Methyldalbergiphenol

Cat. No.: B1499445

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## Introduction

**5-O-Methyldalbergiphenol**, a naturally occurring phenolic compound found in plant species of the Dalbergia genus, such as Dalbergia odorifera and Dalbergia sissoo, has garnered interest for its potential therapeutic applications. As a member of the neoflavonoid class of polyphenols, it is being investigated for a range of biological activities, including anti-inflammatory, antioxidant, anticancer, and neuroprotective effects. The heartwood of Dalbergia species, rich in these compounds, has been used in traditional medicine for various ailments.<sup>[1][2]</sup> This document provides an overview of the potential therapeutic applications of **5-O-Methyldalbergiphenol**, supported by available data, and includes detailed experimental protocols for its investigation.

## Potential Therapeutic Applications

The therapeutic potential of **5-O-Methyldalbergiphenol** and related compounds from Dalbergia species is being explored in several key areas:

- **Anti-inflammatory Effects:** Chronic inflammation is a key factor in numerous diseases. Phenolic compounds from Dalbergia have demonstrated anti-inflammatory properties, suggesting a role for **5-O-Methyldalbergiphenol** in managing inflammatory conditions.<sup>[3]</sup>

- **Bone Health:** Research on the related compound Dalbergiphenol (DGP) has shown promise in preventing bone loss in models of osteoporosis, indicating a potential application in bone-related disorders.[4][5]
- **Anticancer Activity:** Various compounds isolated from *Dalbergia odorifera* have exhibited cytotoxic effects against cancer cell lines, making **5-O-Methyldalbergiphenol** a candidate for further investigation in oncology.[3][6]
- **Antioxidant Properties:** As a phenolic compound, **5-O-Methyldalbergiphenol** is expected to possess antioxidant properties, which are beneficial in combating oxidative stress-related diseases.[7]
- **Neuroprotection:** Polyphenols are known to have neuroprotective effects, and compounds from *Dalbergia odorifera* have been evaluated for their potential in neurological disorders.[1]

## Data Presentation

The following tables summarize the quantitative data available for **5-O-Methyldalbergiphenol** and related compounds, providing a comparative overview of their biological activities.

Table 1: Anti-inflammatory Activity

Compound	Assay	Cell Line	IC50 (μM)	Reference
Neoflavonoid from D. melanoxylon	Nitric Oxide (NO) Production Inhibition	RAW 246.7	23.14 ± 0.30	[1]
Neoflavonoid from D. melanoxylon	Nitric Oxide (NO) Production Inhibition	RAW 246.7	19.46 ± 1.02	[1]

Table 2: Cytotoxic Activity

Compound	Cell Line	IC50 (μM)	Reference
2'-O-methoxyisoliquiritigenin from <i>D. odorifera</i>	A-549 (Lung Carcinoma)	Similar to 5-Fluorouracil	[3]
2'-O-methoxyisoliquiritigenin from <i>D. odorifera</i>	SK-MEL-2 (Melanoma)	Similar to 5-Fluorouracil	[3]
2'-O-methoxyisoliquiritigenin from <i>D. odorifera</i>	SK-OV-3 (Ovarian Adenocarcinoma)	Similar to 5-Fluorouracil	[3]

Table 3: Antioxidant Activity

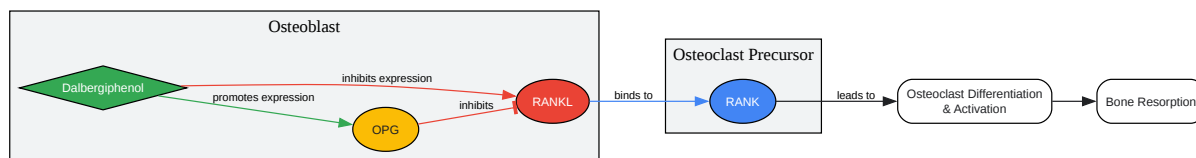
No specific IC50 values for **5-O-Methyldalbergiphenol** were identified in the literature search. The general antioxidant potential of phenolic compounds is well-established.

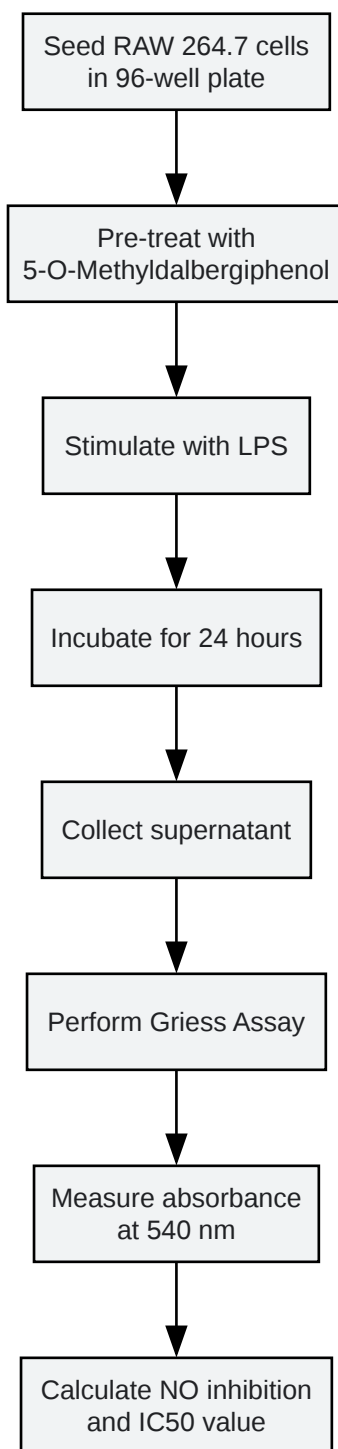
## Signaling Pathways

### RANKL/OPG Signaling Pathway in Bone Metabolism

Studies on Dalbergiphenol (DGP), a closely related compound, have elucidated its role in bone health through the modulation of the Receptor Activator of Nuclear Factor-κB Ligand (RANKL) and Osteoprotegerin (OPG) signaling pathway. This pathway is critical in regulating bone remodeling by controlling the formation and activity of osteoclasts, the cells responsible for bone resorption.

In conditions like osteoporosis, an excess of RANKL leads to increased osteoclast activity and bone loss. Dalbergiphenol has been shown to decrease the mRNA expression of RANKL and increase the expression of OPG, a decoy receptor that inhibits RANKL.[5] This modulation helps to restore the balance between bone formation and resorption.





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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Anti-inflammatory activity of Dalbergia lanceolaria bark ethanol extract in mice and rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. e3s-conferences.org [e3s-conferences.org]
- 5. researchgate.net [researchgate.net]
- 6. medcraveonline.com [medcraveonline.com]
- 7. researchgate.net [researchgate.net]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)